

Essential Guide to the Proper Disposal of INCB38579 (Pemigatinib)

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Compound of Interest

Compound Name: INCB38579

Cat. No.: B15609461

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This document provides critical safety and logistical guidance for the proper disposal of **INCB38579**, also known as Pemigatinib, a kinase inhibitor utilized in research and pharmaceutical development. Adherence to these procedures is essential to ensure personnel safety and environmental compliance.

INCB38579, identified by CAS Number 1513857-77-6, is an active pharmaceutical ingredient and should be handled as a hazardous chemical.^[1] Proper disposal is not merely a matter of laboratory best practice but a legal requirement governed by local, state, and federal regulations.

I. Pre-Disposal Safety and Handling

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to, safety goggles with side-shields, protective gloves, and impervious clothing.^{[1][2]} All handling of **INCB38579** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^[1] An accessible safety shower and eye wash station are mandatory in areas where this compound is handled.^[1]

II. Step-by-Step Disposal Procedure

Given the nature of **INCB38579** as a research chemical and active pharmaceutical ingredient, standard laboratory disposal protocols for hazardous chemical waste must be strictly followed.

- Waste Identification and Collection:
 - Do not mix **INCB38579** waste with non-hazardous trash or other waste streams.
 - Collect all solid waste, including contaminated consumables (e.g., pipette tips, vials, gloves), in a dedicated, clearly labeled, and sealable hazardous waste container.
 - For liquid waste containing **INCB38579**, use a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Spill Management:
 - In the event of a spill, evacuate personnel from the immediate area to ensure safety.[\[1\]](#)
 - Absorb liquid spills with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
 - Following the absorption of the spill, decontaminate surfaces by scrubbing with alcohol.[\[1\]](#)
 - Collect all contaminated materials (absorbent, cleaning supplies, and PPE) and place them in the designated hazardous waste container.
- Final Disposal:
 - The ultimate disposal of **INCB38579** waste must be conducted in accordance with all prevailing country, federal, state, and local regulations.[\[1\]](#)
 - It is recommended that excess and expired materials be offered to a licensed hazardous material disposal company.[\[2\]](#)
 - Incineration in a facility equipped with an afterburner and scrubber may be a suitable disposal method for this compound.[\[2\]](#)

- Do not dispose of **INCB38579** down the drain or in the regular trash. While one source suggests smaller quantities can be disposed of with household waste, this is not advisable in a professional research setting and may contravene local regulations.[\[3\]](#)

III. Hazard and Safety Data Summary

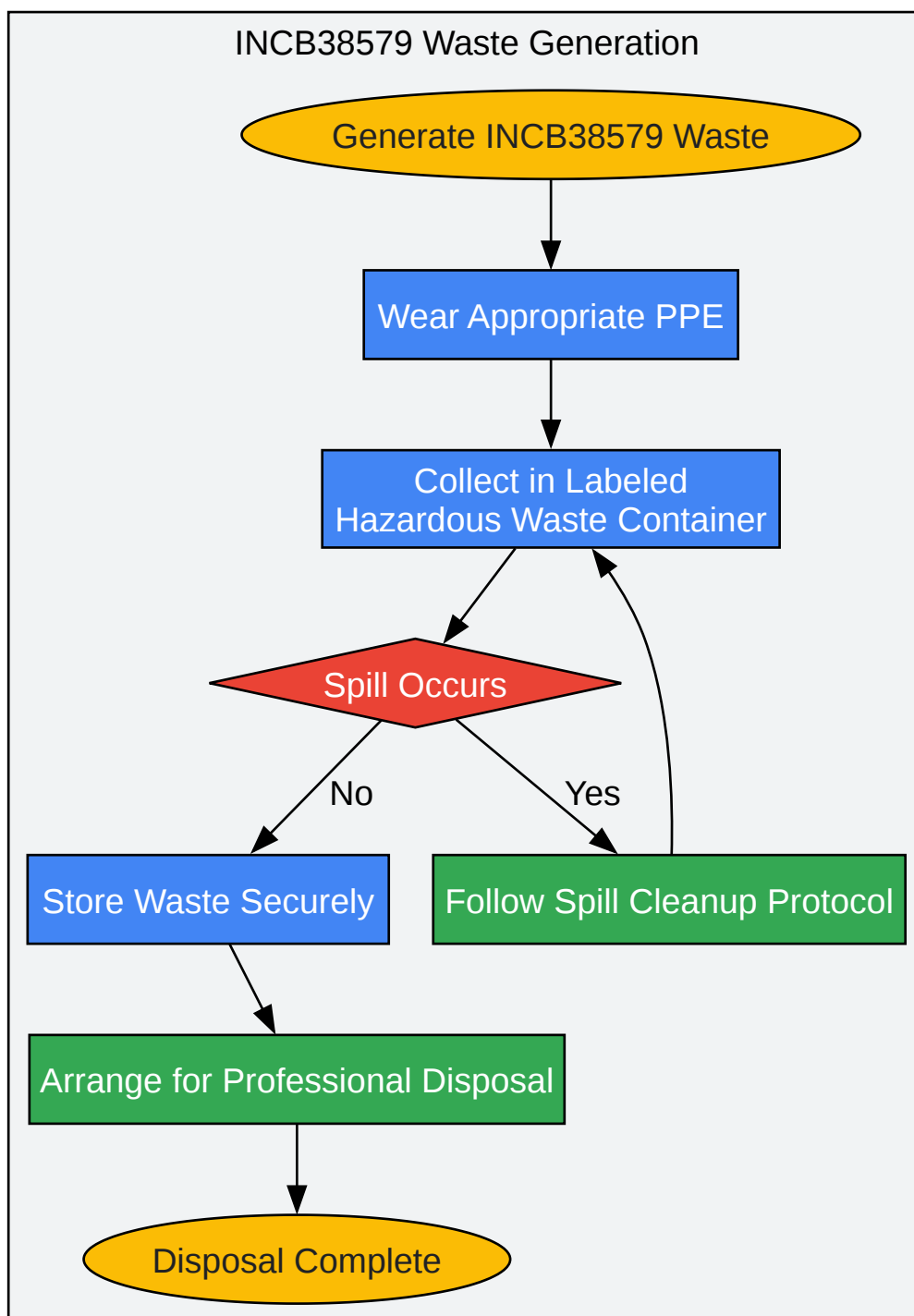
For quick reference, the following table summarizes key hazard information for **INCB38579** (Pemigatinib).

Hazard Classification	Description	Precautionary Statements
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation.	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	May cause respiratory irritation.	P261: Avoid breathing dust/fumes/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.

Data sourced from MedChemExpress Safety Data Sheet for Pemigatinib.[\[1\]](#)

IV. Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **INCB38579**.



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Caption: Workflow for the safe handling and disposal of **INCB38579** waste.

This guidance is intended to provide a framework for the safe disposal of **INCB38579**. It is incumbent upon the user to be familiar with and adhere to all institutional policies and governmental regulations pertaining to hazardous waste management.

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